

# Safeguarding Your Research: A Comprehensive Guide to Handling Tolazoline

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## Compound of Interest

Compound Name: Tolazoline

Cat. No.: B1682396

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Tolazoline**, offering procedural, step-by-step guidance to foster a culture of safety and build trust in your laboratory practices.

## Hazardous Properties of Tolazoline

**Tolazoline** hydrochloride is considered hazardous. It is harmful if swallowed and causes skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1]

### Quantitative Toxicity Data

Species	Route	Lethal Dose 50 (LD50)
Rat	Oral	1200 mg/kg[3]
Mouse	Oral	400 mg/kg[3]

## Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure and ensure safety, a combination of engineering controls and personal protective equipment should be utilized.

## Engineering Controls

- **Ventilation:** Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits. If operations generate dust, fume, or mist, ventilation should be used to keep exposure to airborne contaminants below the exposure limit.
- **Eyewash Stations:** Ensure eyewash facilities are readily available in the work area.

## Personal Protective Equipment

- **Eye and Face Protection:** Safety glasses with side shields are recommended. Face shields or goggles may be required if a splash potential exists.
- **Skin Protection:**
  - **Gloves:** Chemically compatible, impervious gloves are recommended. For handling solutions, ensure the glove material is protective against the solvent being used. Nitrile or other synthetic non-latex gloves should be used by individuals sensitive to natural rubber.
  - **Lab Coat:** A protective laboratory coat, apron, or disposable garment should be worn.
- **Respiratory Protection:** A NIOSH-approved dust respirator should be used if ventilation is inadequate or if dust is generated. An effective respirator program should be in place. In case of a large spill, a self-contained breathing apparatus should be used to avoid inhalation.

## Operational Plans: Safe Handling and Storage

### Handling

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin and eyes.
- Do not breathe dust.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

- Ground all equipment containing the material.

## Storage

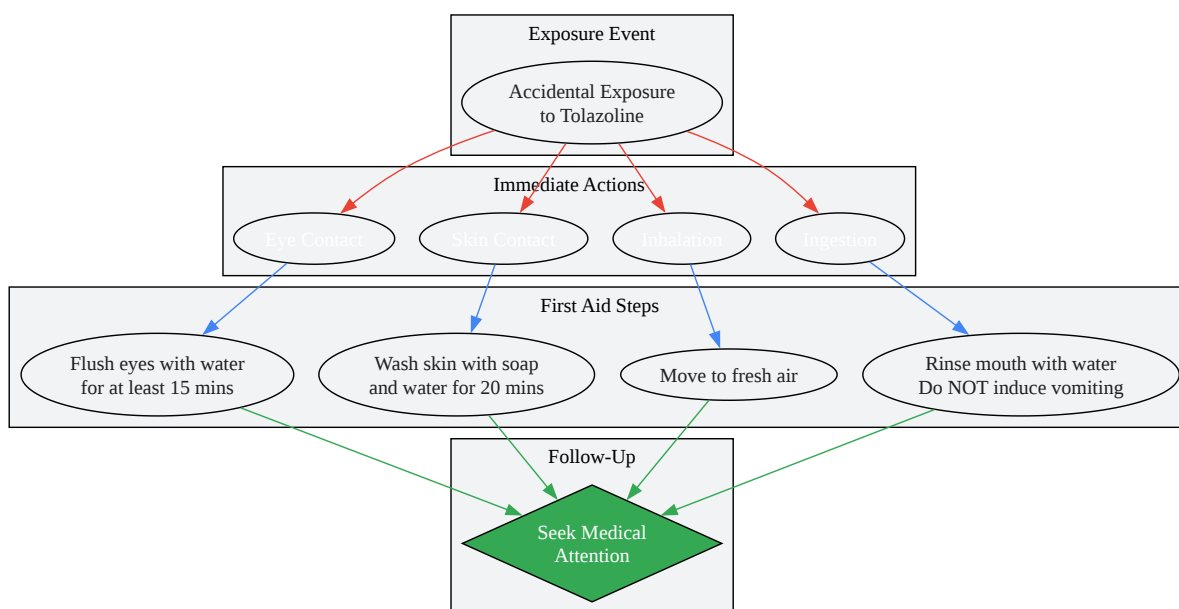
- Keep container tightly closed in a dry, cool, and well-ventilated area.
- Store away from heat and sources of ignition.
- Protect from light.
- Store away from incompatible materials such as oxidizing agents.

## Emergency Procedures and First Aid

Immediate action is crucial in case of accidental exposure.

### First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.
- **Skin Contact:** Wash off immediately with soap and plenty of water for at least 20 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting unless directed to do so by medical personnel. Clean mouth with water. Never give anything by mouth to an unconscious person. If large quantities are swallowed, call a physician immediately.



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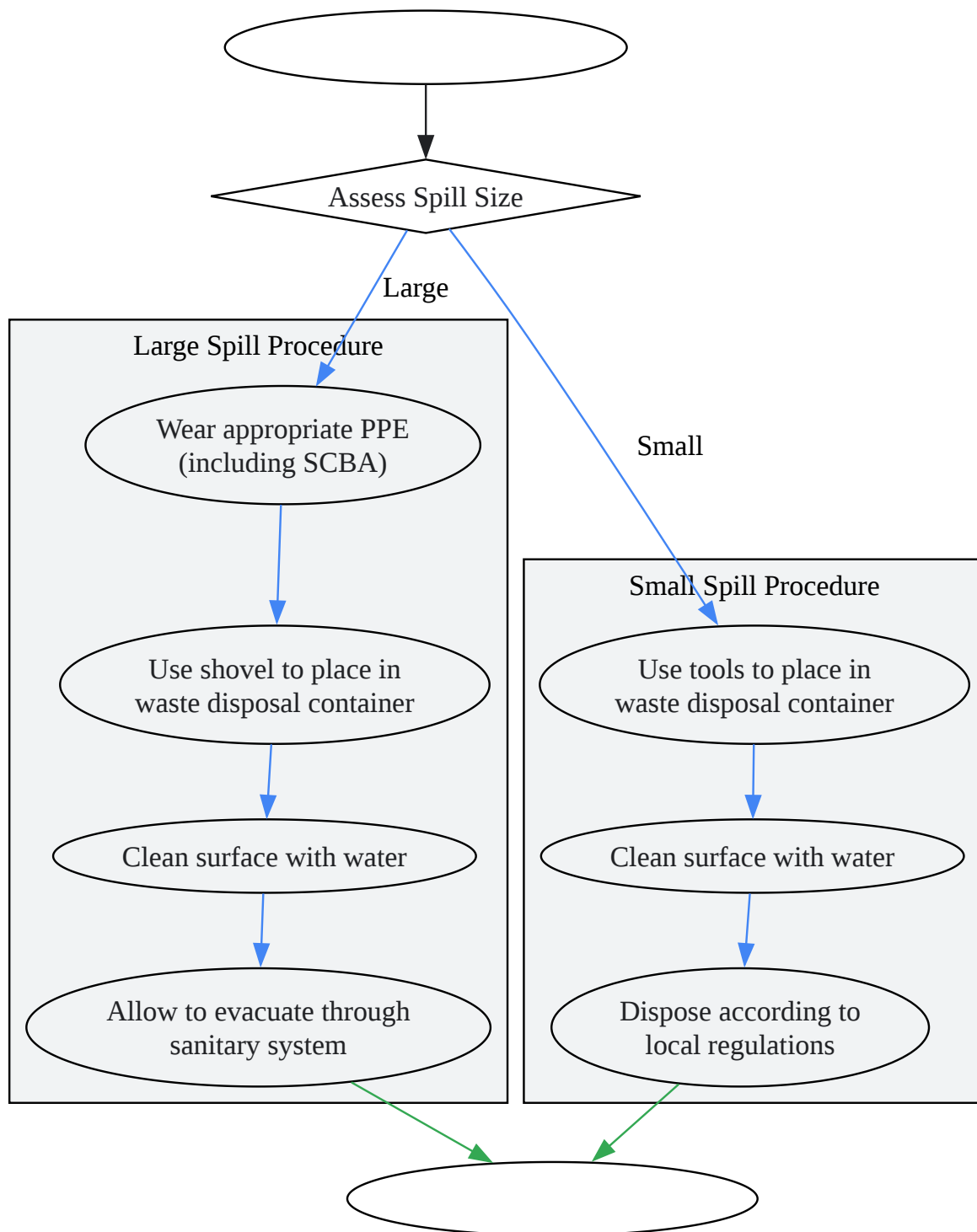
## Disposal Plans

Proper disposal of **Tolazoline** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

## Spill Cleanup

- Small Spill: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements.

- Large Spill: Use a shovel to put the material into a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and allow it to evacuate through the sanitary system. For large spills, a self-contained breathing apparatus should be used.



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## Waste Disposal

- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.
- Do not allow the product to reach the sewage system.
- Dispose of contents and container to an approved waste disposal plant.
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Disclaimer: This information is intended for guidance and is not a substitute for a thorough review of the Safety Data Sheet (SDS) and compliance with all applicable local, state, and federal regulations. Always consult the specific SDS for the **Tolazoline** product you are using.

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## References

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